

An In-depth Technical Guide to Sorbitan Trioctanoate (CAS 94131-37-0)

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Compound of Interest		
Compound Name:	Sorbitan, trioctanoate	
Cat. No.:	B15177529	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sorbitan trioctanoate, identified by CAS number 94131-37-0, is a non-ionic surfactant belonging to the sorbitan esters family. These esters are widely utilized in the pharmaceutical, cosmetic, and food industries as emulsifying agents, stabilizers, and solubilizers.[1] This technical guide provides a comprehensive overview of Sorbitan trioctanoate, including its physicochemical properties, a detailed experimental protocol for its synthesis, analytical methodologies for its characterization, and its applications in drug development. Due to the limited availability of specific experimental data for Sorbitan trioctanoate, this guide also incorporates comparative data from other common sorbitan esters to provide a broader context for its potential properties and applications.

Physicochemical Properties

The physicochemical properties of Sorbitan trioctanoate are crucial for its function as a surfactant and for formulation development. While extensive experimental data for this specific molecule is limited, computed properties from reliable databases offer valuable insights.

Table 1: Computed Physicochemical Properties of Sorbitan Trioctanoate



Property	Value	Reference
CAS Number	94131-37-0	[2]
Molecular Formula	C30H54O8	[2][3]
Molecular Weight	542.7 g/mol	[2]
IUPAC Name	[(3S,4R,5R)-5-[(1R)-2-hydroxy- 1-octanoyloxyethyl]-4- octanoyloxyoxolan-3-yl] octanoate	[2]
Synonyms	Sorbitan tricaprylate	[2]
XLogP3-AA (Lipophilicity)	8.1	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	8	[2]
Rotatable Bond Count	26	[2]
Topological Polar Surface Area	108 Ų	[2]

To provide a practical context for formulation scientists, the following table presents experimental data for other commonly used sorbitan esters. This comparative data can help in estimating the properties of Sorbitan trioctanoate.

Table 2: Experimental Physicochemical Properties of Common Sorbitan Esters



Property	Sorbitan Monolaurate (Span 20)	Sorbitan Monostearate (Span 60)	Sorbitan Monooleate (Span 80)	Sorbitan Trioleate (Span 85)
Appearance	Yellow to amber viscous liquid	White to light yellow waxy powder/flake	Amber to brown viscous oily liquid	Yellow to amber oily liquid
HLB Value	8.6	4.7	4.3	1.8
Saponification Value	150-165	140-157	140-160	140-160
Hydroxyl Value	330-360	230-260	193-215	Not Available
Solubility	Soluble in mineral oil, cottonseed oil, methanol, ethanol	Soluble in alcohols, carbon tetrachloride, toluene	Soluble in ethanol, isopropyl alcohol, mineral oil, vegetable oil	Not Available

Note: Data compiled from various sources.[4][5][6][7][8][9]

Experimental Protocols Synthesis of Sorbitan Esters

The synthesis of sorbitan esters, including Sorbitan trioctanoate, is typically a two-step process involving the dehydration of sorbitol to sorbitan, followed by the esterification of sorbitan with the corresponding fatty acid (in this case, octanoic acid or caprylic acid).[10][11][12][13]

Step 1: Dehydration of Sorbitol to Sorbitan

- Materials: D-Sorbitol, acid catalyst (e.g., phosphoric acid or p-toluenesulfonic acid).
- Procedure:
 - 1. Charge D-sorbitol into a reaction vessel equipped with a stirrer, thermometer, and a vacuum line.



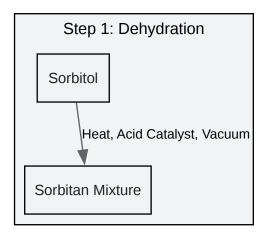
- 2. Heat the vessel to melt the sorbitol (approximately 100°C).
- 3. Add the acid catalyst (typically 0.1-1.0% by weight of sorbitol).
- 4. Increase the temperature to 150-180°C under reduced pressure to facilitate the removal of water formed during the intramolecular dehydration.
- 5. Maintain the reaction for 2-4 hours until the desired degree of dehydration is achieved, which can be monitored by measuring the refractive index or hydroxyl value of the reaction mixture.
- 6. The product of this step is a mixture of sorbitan isomers.

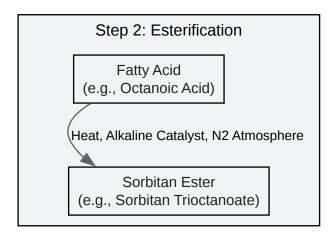
Step 2: Esterification of Sorbitan with Octanoic Acid

- Materials: Sorbitan (from Step 1), Octanoic Acid (Caprylic Acid), alkaline catalyst (e.g., sodium hydroxide or potassium carbonate).
- Procedure:
 - To the reaction vessel containing the sorbitan mixture, add the desired molar ratio of octanoic acid. For Sorbitan trioctanoate, a molar ratio of approximately 3:1 (octanoic acid to sorbitan) is used.
 - 2. Add the alkaline catalyst (typically 0.1-0.5% by weight of the reactants).
 - 3. Heat the mixture to 180-220°C under a nitrogen blanket to prevent oxidation.
 - 4. Continue the reaction with stirring for 4-6 hours. The progress of the esterification can be monitored by measuring the acid value of the reaction mixture, which decreases as the fatty acid is consumed.
 - 5. Once the desired acid value is reached, cool the mixture.
 - 6. The crude Sorbitan trioctanoate can be purified by neutralization, washing with water to remove the catalyst and unreacted starting materials, and then drying under vacuum.



General Synthesis of Sorbitan Esters





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A simplified workflow for the two-step synthesis of sorbitan esters.

Analytical Characterization

The characterization of Sorbitan trioctanoate and other sorbitan esters is essential to determine their composition and purity. Due to the complexity of the reaction products, which are often mixtures of mono-, di-, and triesters, chromatographic techniques are commonly employed.[14] [15][16][17][18][19]

General HPLC Method for Sorbitan Ester Analysis



- Instrumentation: A standard High-Performance Liquid Chromatography (HPLC) system equipped with a UV or Evaporative Light Scattering Detector (ELSD).
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile or methanol) and water is commonly used for separation.
- Sample Preparation: The sample is dissolved in a suitable organic solvent, such as isopropanol or methanol, and filtered before injection.
- Analysis: The different ester species (mono-, di-, tri-) can be separated and quantified based on their retention times and peak areas.

Applications in Drug Development

Sorbitan esters, including Sorbitan trioctanoate, are valued in pharmaceutical formulations for their role as non-ionic surfactants. Their primary function is to act as emulsifying agents, facilitating the formation and stabilization of emulsions.[1][20][21]

Topical Drug Delivery

Sorbitan esters are key components in the formulation of creams, lotions, and ointments for topical and transdermal drug delivery.[20][22][23] They help to disperse the active pharmaceutical ingredient (API) uniformly within the vehicle and enhance its penetration into the skin. The choice of sorbitan ester and its concentration can influence the consistency and skin feel of the final product.

Self-Emulsifying Drug Delivery Systems (SEDDS)

SEDDS are isotropic mixtures of oils, surfactants, and sometimes cosolvents, that spontaneously form fine oil-in-water emulsions or microemulsions upon gentle agitation in an aqueous medium, such as the gastrointestinal fluids.[24][25][26][27][28] Sorbitan esters are often used as the lipophilic surfactant in SEDDS formulations to improve the oral bioavailability of poorly water-soluble drugs.

Mechanism of emulsification by sorbitan esters in a water-in-oil emulsion.



Vaccine Adjuvants

Certain sorbitan esters have been investigated for their potential use as components in vaccine adjuvants.[29][30] They can be part of the oil phase in oil-in-water emulsions that are used to enhance the immune response to an antigen.

Controlled Release Formulations

In solid dosage forms, sorbitan esters can be used to modify the release profile of a drug.[31] [32] They can act as a matrix-forming agent in tablets or as a component of coatings to control the rate of drug dissolution.

Conclusion

Sorbitan trioctanoate (CAS 94131-37-0) is a potentially valuable non-ionic surfactant for a wide range of pharmaceutical applications. While specific experimental data for this compound is not readily available, an understanding of the general properties and synthesis of sorbitan esters provides a strong foundation for its use in formulation development. Its primary role as an emulsifier makes it a key excipient for topical preparations and advanced drug delivery systems like SEDDS, which are crucial for enhancing the therapeutic efficacy of poorly soluble drugs. Further research into the specific properties of Sorbitan trioctanoate would be beneficial for its targeted application in the pharmaceutical industry.

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